

chemical structure and properties of 2'-Deoxyuridine-d

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Deoxyuridine-d

Cat. No.: B15553365

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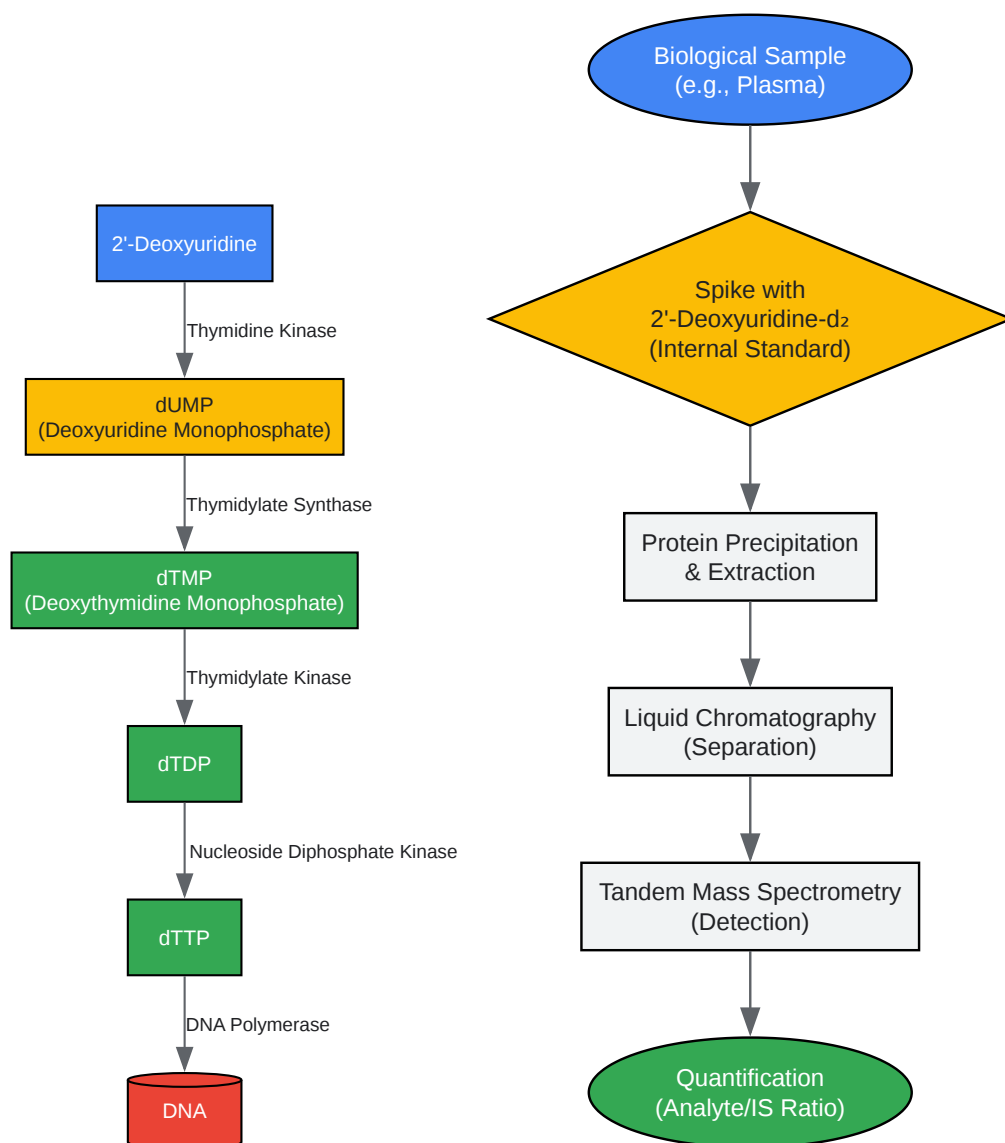
An In-depth Technical Guide to 2'-Deoxyuridine-d₂

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of deuterated 2'-Deoxyuridine, specifically 2'-Deoxyuridine-5,6-d₂. This document is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled compounds in their studies.

Chemical Structure and Properties

2'-Deoxyuridine-d₂ is a deuterated analog of the naturally occurring pyrimidine nucleoside, 2'-deoxyuridine. In this isotopologue, two hydrogen atoms on the uracil base, at positions 5 and 6, are replaced with deuterium atoms. This substitution provides a stable isotopic label, making it an ideal internal standard for mass spectrometry-based quantification of endogenous 2'-deoxyuridine.

Structure:



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- To cite this document: BenchChem. [chemical structure and properties of 2'-Deoxyuridine-d]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15553365#chemical-structure-and-properties-of-2-deoxyuridine-d\]](https://www.benchchem.com/product/b15553365#chemical-structure-and-properties-of-2-deoxyuridine-d)

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